

Safety precautions for handling Dibutyl ether in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyl ether*

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An In-depth Technical Guide to the Safe Handling of **Dibutyl Ether** in the Laboratory

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. **Dibutyl ether** (also known as n-butyl ether) is a common solvent used for extractions, as a medium for Grignard and other organometallic reactions, and in the manufacturing of various products.[1][2] While versatile, it presents significant hazards, primarily its flammability and, most critically, its tendency to form explosive peroxides upon storage.[3][4][5]

This guide provides a comprehensive overview of the safety precautions, handling protocols, and emergency procedures required when working with **Dibutyl ether** in a laboratory setting. Adherence to these guidelines is essential to mitigate risks and ensure a safe research environment.

Hazard Identification and Physicochemical Properties

Dibutyl ether is classified as a flammable liquid that causes skin, eye, and respiratory irritation.[6][7] It is also recognized as being harmful to aquatic life with long-lasting effects.[6][7][8] A key hazard is its ability to readily form unstable and potentially explosive peroxides when exposed to air and light.[3][4]

The National Fire Protection Association (NFPA) 704 designation for **Dibutyl ether** is Health 2, Flammability 3, and Reactivity 1, indicating a moderate health hazard, a high flammability hazard, and a slight reactivity hazard.[\[3\]](#)[\[9\]](#)[\[10\]](#)

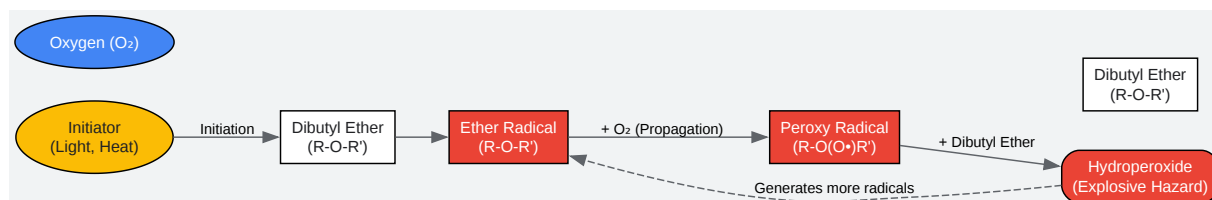
Table 1: Physicochemical and Safety Data for **Dibutyl Ether**

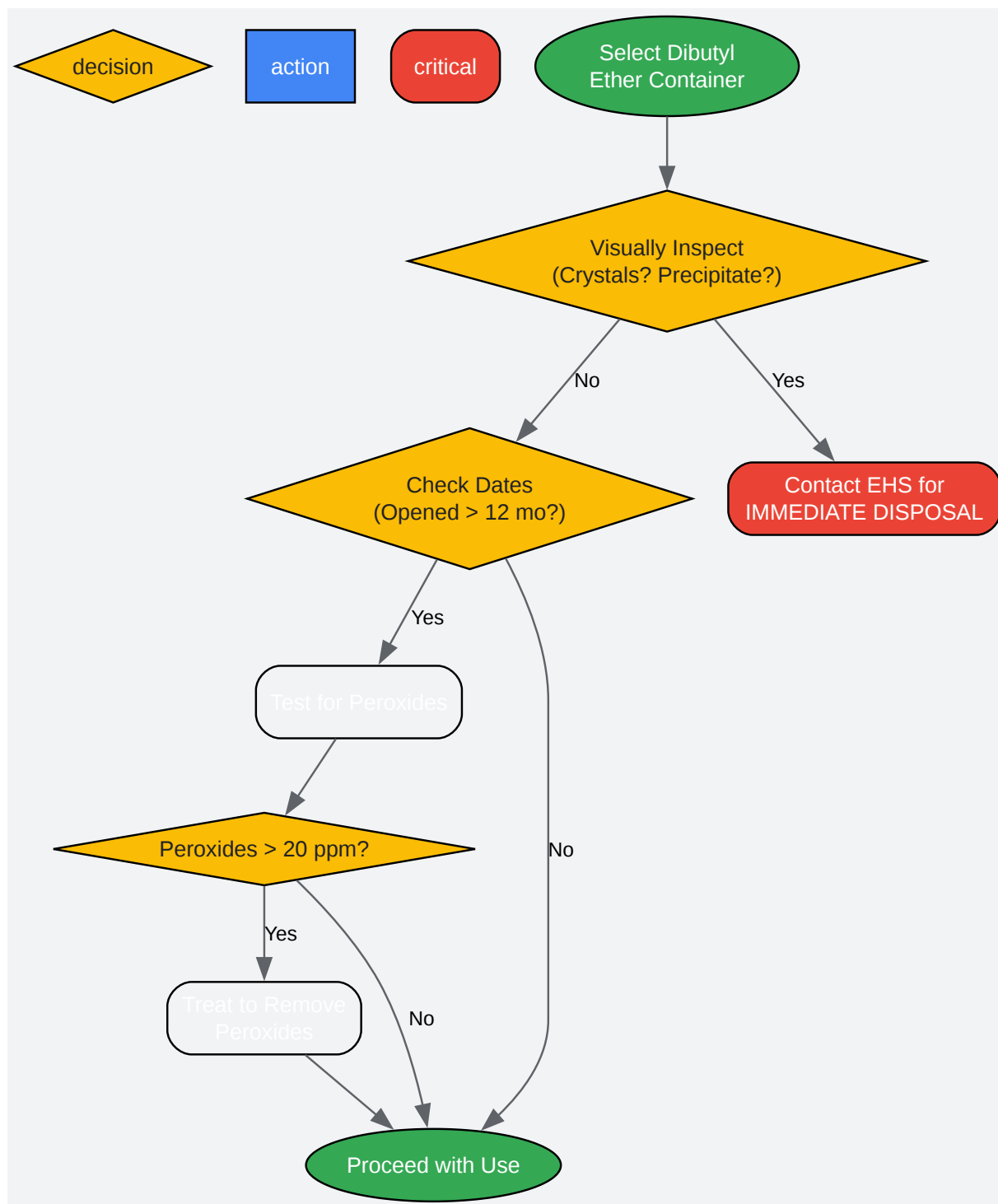
Property	Value	Citations
CAS Number	142-96-1	[11] [12]
Molecular Formula	C ₈ H ₁₈ O	[1] [2]
Molecular Weight	130.23 g/mol	[13] [14]
Appearance	Colorless liquid with a mild, ether-like odor	[3] [15] [16]
Boiling Point	142 - 143 °C (288 - 289 °F)	[3] [11] [15]
Melting Point	-98 °C (-144 °F)	[3] [11] [15]
Flash Point	25 °C (77 °F)	[3] [8]
Autoignition Temp.	194 °C (381.2 °F)	[3] [13]
Density	0.764 g/cm ³ at 25 °C	[3] [11]
Vapor Density	~4.5 (Air = 1)	[3] [14] [15]
Explosive Limits	0.9% - 8.5% by volume in air	[8] [15]

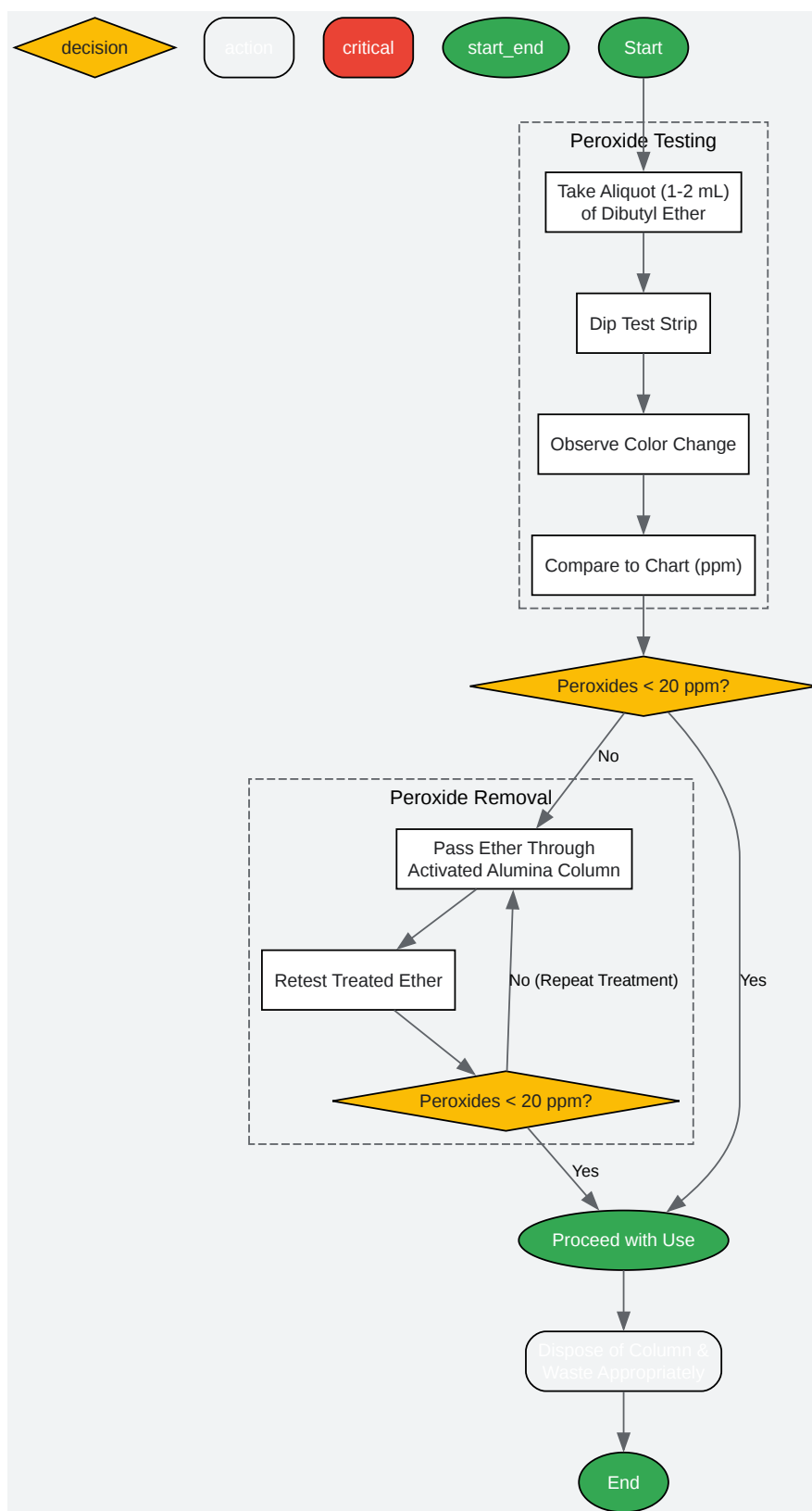
| Solubility | Insoluble in water; soluble in acetone and other organic solvents [\[1\]](#)[\[3\]](#) |

The Critical Hazard: Peroxide Formation

The most insidious danger associated with **Dibutyl ether** is its propensity to form shock-sensitive and explosive peroxides through autooxidation.[\[17\]](#) This process is initiated by exposure to oxygen and is accelerated by light, heat, and the presence of contaminants.[\[17\]](#) [\[18\]](#) The peroxides can crystallize, particularly around the cap and threads of a container, or become concentrated during distillation, creating a severe explosion risk.[\[17\]](#)[\[18\]](#)







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- To cite this document: BenchChem. [Safety precautions for handling Dibutyl ether in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3395818#safety-precautions-for-handling-dibutyl-ether-in-the-lab]

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